

Nudifloside B: A Comparative Analysis of its Bioactivity Against Other Prominent Jasminum Compounds

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Compound of Interest

Compound Name: *Nudifloside B*

Cat. No.: *B15589481*

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The genus *Jasminum*, renowned for its fragrant blossoms, is a rich reservoir of bioactive compounds with significant therapeutic potential.^[1] Among these, secoiridoid glycosides, flavonoids, and terpenoids have demonstrated promising antioxidant, anti-inflammatory, and anticancer properties.^{[2][3]} This guide provides a comparative overview of the bioactivity of **Nudifloside B**, a secoiridoid found in *Jasminum nudiflorum*, against other well-characterized compounds from the *Jasminum* genus, namely the flavonoids quercetin and kaempferol, and the terpenoid linalool.

While extensive research has quantified the bioactivities of quercetin, kaempferol, and linalool, specific quantitative data for **Nudifloside B** remains limited in publicly available literature. This guide presents the available data for comparison and highlights the existing knowledge gap regarding **Nudifloside B**'s specific potency.

Comparative Bioactivity Data

The following tables summarize the available quantitative data for the antioxidant, anti-inflammatory, and anticancer activities of selected *Jasminum* compounds and extracts. The data is presented as IC₅₀ values, which represent the concentration of a substance required to inhibit a specific biological or biochemical function by 50%. A lower IC₅₀ value indicates greater potency.

Note: Specific IC50 values for **Nudifloside B** are not available in the reviewed literature. The tables include data for various Jasminum species and extracts to provide a broader context of bioactivity within the genus.

Antioxidant Activity

Compound/Extract	Assay	IC50 Value (µg/mL)	Source Species
Nudifloside B	DPPH	Data Not Available	Jasminum nudiflorum
Quercetin	DPPH	~5-10	Widely distributed
Kaempferol	DPPH	~10-20	Widely distributed
Jasminum multiflorum extract	DPPH	34.8	Jasminum multiflorum
Jasminum sambac extract	DPPH	~122-1300	Jasminum sambac
Jasminum grandiflorum extract	DPPH	-	Jasminum grandiflorum

Anti-inflammatory Activity

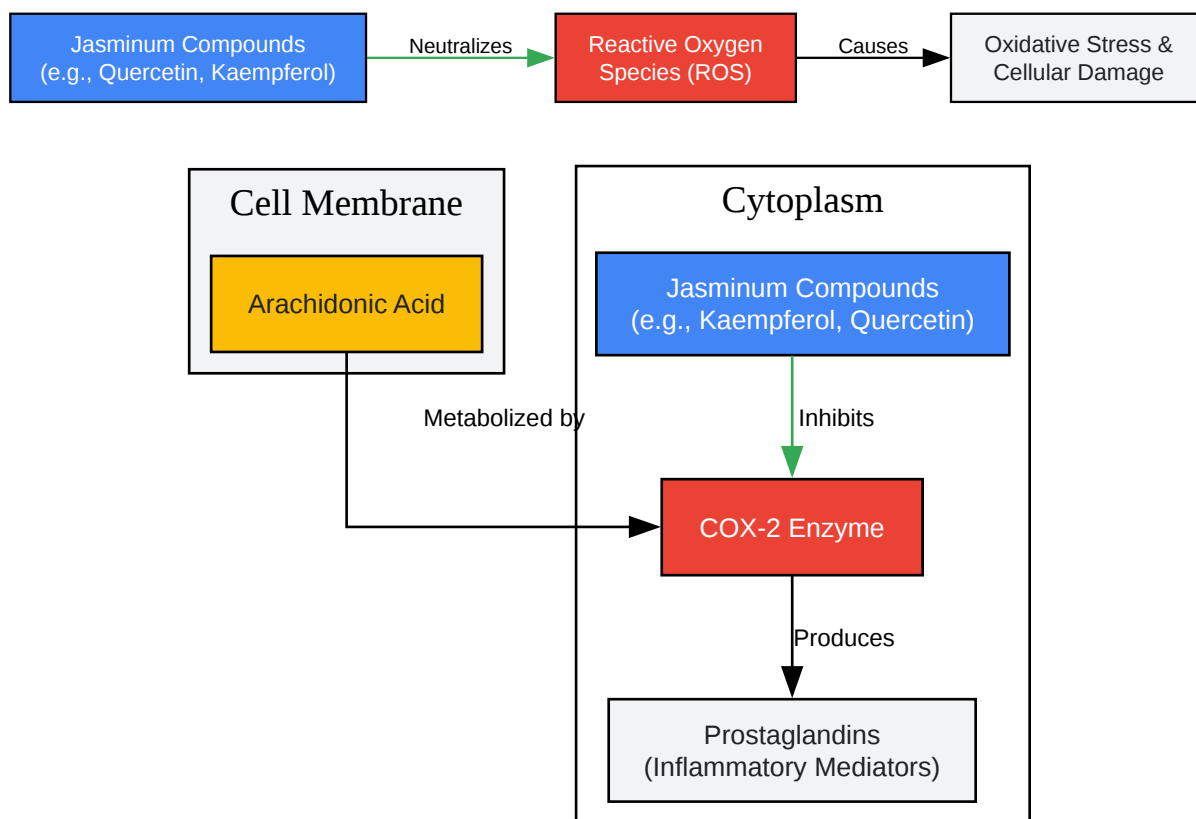
Compound/Extract	Assay	IC50 Value (µM)	Source Species
Nudifloside B	COX-2 Inhibition	Data Not Available	Jasminum nudiflorum
Quercetin	COX-2 Inhibition	~1-10	Widely distributed
Kaempferol	COX-2 Inhibition	~5-15	Widely distributed
Jasminum multiflorum extract	Protein denaturation	425 µg/mL	Jasminum multiflorum[4]
Celecoxib (Standard)	COX-2 Inhibition	0.052	-

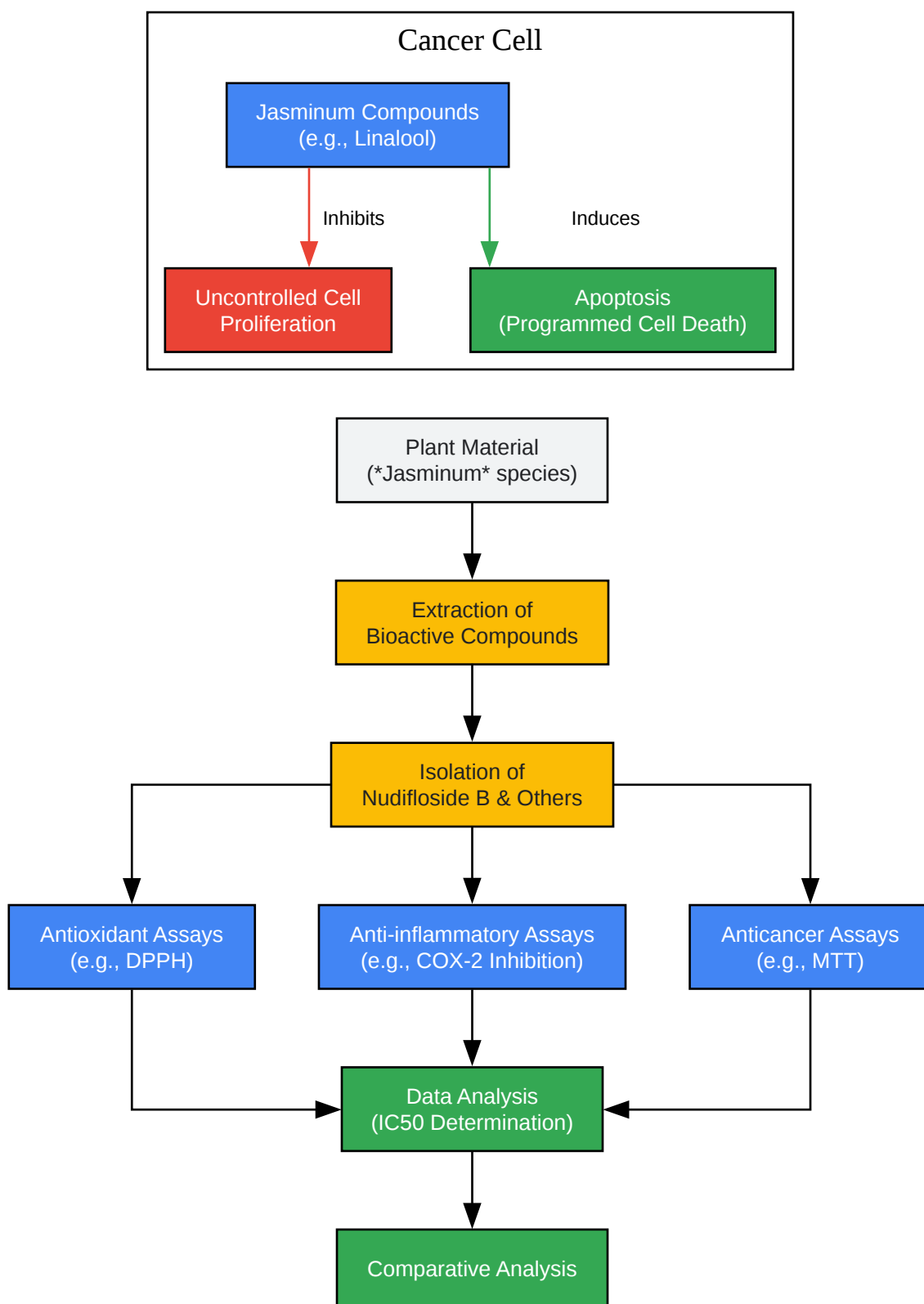
Anticancer Activity

Compound/Extract	Cell Line	Assay	IC50 Value (µg/mL)	Source Species
Nudifloside B	-	MTT	Data Not Available	Jasminum nudiflorum
Linalool	HCT 116 (Colon)	MTT	~130-260 µM	Various essential oils
Jasminum humile extract	MCF-7 (Breast)	MTT	9.3	Jasminum humile
Jasminum multiflorum extract	MCF-7 (Breast)	MTT	24.81	Jasminum multiflorum
Jasminum multiflorum extract	HCT 116 (Colon)	MTT	11.38	Jasminum multiflorum

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the mechanisms of action and experimental designs, the following diagrams illustrate key signaling pathways and a general workflow for bioactivity screening.





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